

Quinoline-2-carbonitrile chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinoline-2-carbonitrile

Cat. No.: B074147

[Get Quote](#)

Quinoline-2-carbonitrile: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and biological significance of **quinoline-2-carbonitrile**. It is designed to be a valuable resource for researchers and professionals in the fields of medicinal chemistry, chemical biology, and drug development.

Chemical Structure and Properties

Quinoline-2-carbonitrile, also known as 2-cyanoquinoline or quinaldonitrile, is a heterocyclic aromatic compound. Its structure consists of a quinoline ring system with a nitrile group substituted at the 2-position.

Chemical Structure:

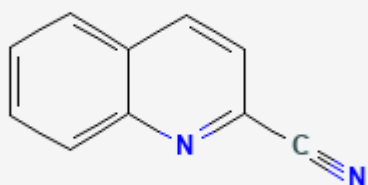


Figure 1. 2D and 3D structures of **Quinoline-2-carbonitrile**.

Table 1: Chemical Identifiers and Physical Properties

Property	Value
IUPAC Name	quinoline-2-carbonitrile[1]
Synonyms	2-Cyanoquinoline, Quinaldonitrile
CAS Number	1436-43-7[1]
Molecular Formula	C ₁₀ H ₆ N ₂ [1]
Molecular Weight	154.17 g/mol [1]
Appearance	White to cream or yellow crystals or powder
Melting Point	93-96 °C[2]
Boiling Point	160 °C at 23 mmHg[2]
Solubility	Insoluble in water[1]
InChI Key	WDXARTMCIRVMAE-UHFFFAOYSA-N[2]
SMILES	N#CC1=CC=C2C=CC=CC2=N1[1]

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **quinoline-2-carbonitrile**.

Table 2: Spectroscopic Data

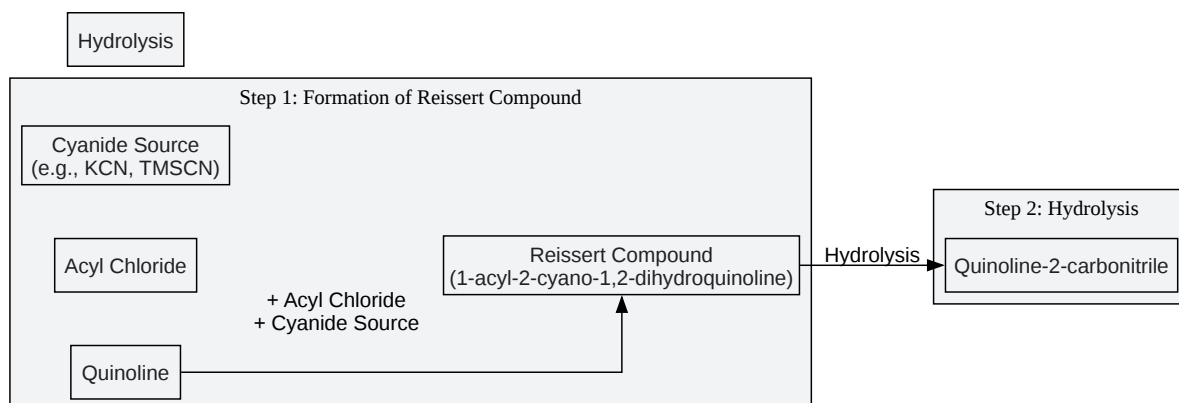
Technique	Key Peaks and Observations
^1H NMR	Spectra available, detailed assignments pending further search.
^{13}C NMR	Spectra available, detailed assignments pending further search.
FT-IR	Spectra of quinoline and its derivatives show characteristic peaks for C-H, C=C, and C=N stretching and bending vibrations. [3] [4]
Mass Spectrometry	Molecular ion peak (M+) at $m/z = 154$.

Synthesis of Quinoline-2-carbonitrile

Quinoline-2-carbonitrile can be synthesized through several methods, with the Reissert and Sandmeyer reactions being the most prominent.

Reissert Reaction

The Reissert reaction provides a versatile method for the synthesis of 2-substituted quinolines. [\[5\]](#) It involves the reaction of quinoline with an acyl chloride and a cyanide source.



[Click to download full resolution via product page](#)

Figure 2. Generalized workflow for the Reissert reaction.

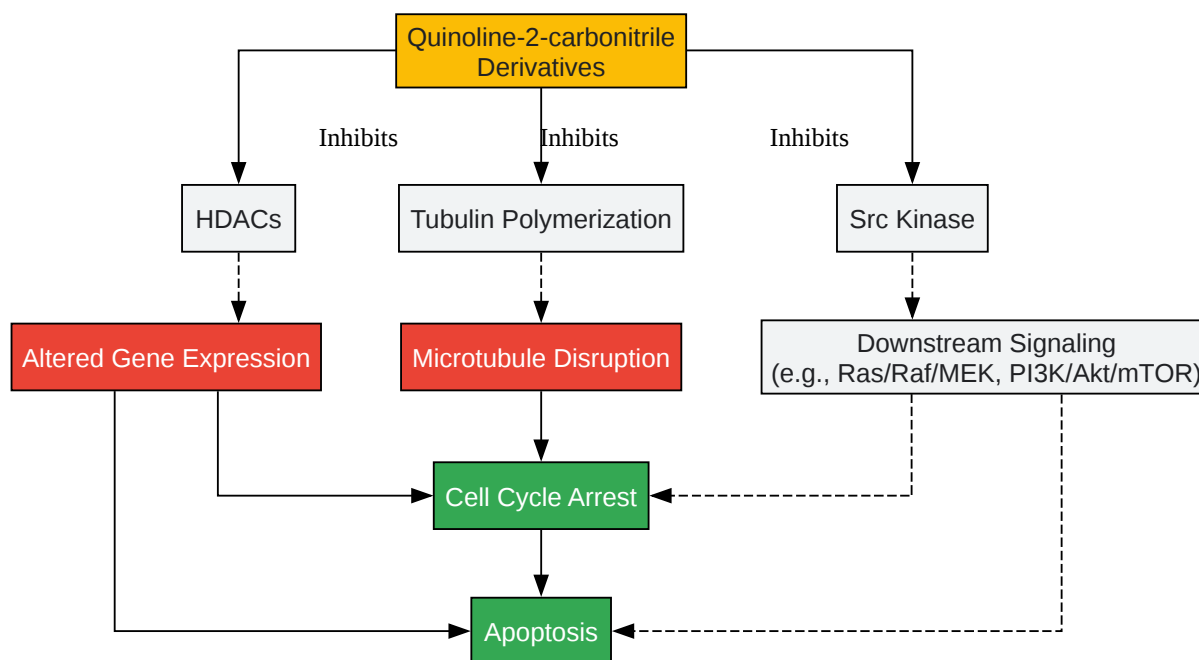
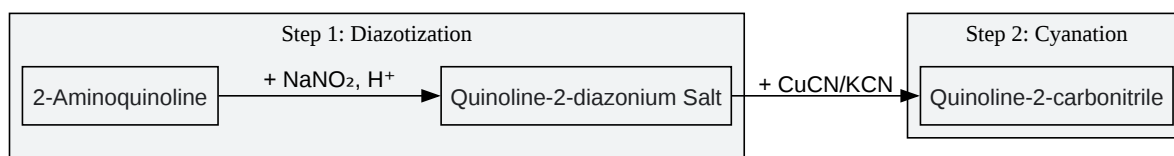
Experimental Protocol (Generalized Reissert Reaction):

- **Formation of the Reissert Compound:** To a solution of quinoline in a suitable solvent (e.g., dichloromethane), add an acyl chloride (e.g., benzoyl chloride) and a cyanide source (e.g., potassium cyanide in a two-phase system or trimethylsilyl cyanide).^[6] The reaction is typically stirred at room temperature.
- **Isolation of the Reissert Compound:** After the reaction is complete, the Reissert compound is isolated through extraction and purification.
- **Hydrolysis:** The isolated Reissert compound is then hydrolyzed, often using acidic or basic conditions, to yield **quinoline-2-carbonitrile**.

Sandmeyer Reaction

The Sandmeyer reaction is a well-established method for converting an aryl amine to an aryl nitrile.^[7] In the context of **quinoline-2-carbonitrile** synthesis, this would typically involve the

diazotization of 2-aminoquinoline followed by reaction with a cyanide salt, often in the presence of a copper(I) catalyst.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quinoline-2-carbonitrile, 97% | Fisher Scientific [fishersci.ca]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 5,8-Quinolinedione Attached to Quinone Derivatives: XRD Diffraction, Fourier Transform Infrared Spectra and Computational Analysis | MDPI [mdpi.com]
- 4. The Astrophysics & Astrochemistry Laboratory: Mid-IR spectra of Quinoline and Phenanthridine [astrochem.org]
- 5. Reissert reaction - Wikipedia [en.wikipedia.org]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Sandmeyer reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Quinoline-2-carbonitrile chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074147#quinoline-2-carbonitrile-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com